

phase behavior of 1-tetradecanol at different temperatures

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Compound of Interest

Compound Name: 1-Tetradecanol

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An In-depth Technical Guide on the Phase Behavior of **1-Tetradecanol**

Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the chemical formula $C_{14}H_{30}O$.^{[1][2]} It is a white, waxy solid at room temperature.^[3] Understanding the phase behavior of long-chain alcohols like **1-tetradecanol** is critical in various scientific and industrial applications, particularly in the pharmaceutical sector. Its defined phase transitions make it a candidate for use as a phase-change material (PCM) in advanced drug delivery systems, such as temperature-regulated release mechanisms. Furthermore, its properties as an emollient and intermediate in chemical synthesis are leveraged in cosmetic and pharmaceutical formulations.^[4] This guide provides a comprehensive overview of the thermal phase behavior of **1-tetradecanol**, details the experimental protocols used for its characterization, and presents the key quantitative data for reference.

Phase Transition Data

The thermal behavior of **1-tetradecanol** is characterized by distinct transitions between solid, liquid, and gaseous states, including polymorphism in its solid phase. The following table summarizes the key quantitative data associated with these phase changes.

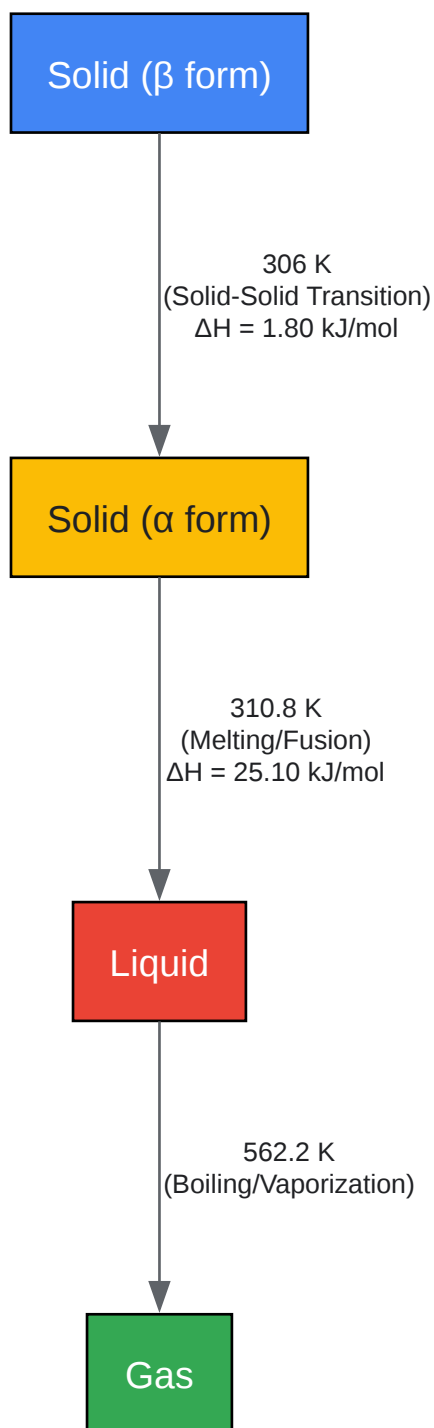
Phase Transition	Initial Phase	Final Phase	Temperature (K)	Temperature (°C)	Enthalpy of Transition (ΔH) [kJ/mol]	Reference
Solid-Solid	Crystalline (β)	Crystalline (α)	306.0	32.9	1.80	[5]
Fusion (Melting)	Crystalline (α)	Liquid	310.8	37.7	25.10	[5]
Fusion (Melting)	Crystalline (β)	Liquid	311.0	37.9	49.51	[5]
Vaporization	Liquid	Gas	562.2	289.1	76.6 (at 439 K)	[5]
Sublimation	Solid	Gas	-	-	143.9 (at 300 K)	[5]

Note: Various sources report a melting point range of 35-41°C.[3][6][7] The data from the NIST WebBook[5] is highly specific and distinguishes between polymorphic forms.

Polymorphism and Phase Transitions

1-Tetradecanol exhibits polymorphism, existing in at least two different crystalline forms, denoted as the α and β phases.[5] The transition between these solid-state forms is a key aspect of its phase behavior.

The diagram below illustrates the sequence of phase transitions for **1-tetradecanol** upon heating from its most stable solid form.



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Caption: Phase transition pathway of **1-tetradecanol** upon heating.

Experimental Protocols

The characterization of phase behavior in materials like **1-tetradecanol** relies on thermoanalytical and structural analysis techniques. Differential Scanning Calorimetry (DSC) and X-ray Diffraction (XRD) are central to this process.[8][9]

Experimental Workflow

The logical workflow for characterizing the polymorphic and phase behavior of a solid-state compound is outlined below.



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Caption: Workflow for the thermal and structural analysis of a polymorphic compound.

Differential Scanning Calorimetry (DSC)

DSC is a fundamental thermoanalytical technique used to measure the heat flow into or out of a sample as a function of temperature or time, providing precise data on transition temperatures and enthalpies.^[8]

Objective: To determine the temperatures and enthalpy changes associated with melting, crystallization, and solid-solid transitions.

Methodology:

- Sample Preparation: Accurately weigh 3-5 mg of **1-tetradecanol** into a standard aluminum DSC pan. Crimp a lid onto the pan to encapsulate the sample. Prepare an identical empty pan to serve as a reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to create a reproducible atmosphere and prevent oxidation.
- Thermal Program:
 - Equilibration: Hold the sample at a starting temperature (e.g., 0°C) for several minutes to ensure thermal equilibrium.
 - Heating Scan: Increase the temperature at a constant rate (e.g., 10°C/min) to a point well above the final melting temperature (e.g., 80°C). This scan will reveal endothermic events like solid-solid transitions and melting.
 - Isothermal Hold: Hold the sample at the high temperature for several minutes to ensure complete melting.
 - Cooling Scan: Decrease the temperature at a controlled rate (e.g., 10°C/min) back to the starting temperature. This scan reveals exothermic events like crystallization.
- Data Analysis:

- The output is a thermogram plotting heat flow versus temperature.
- Endothermic and exothermic peaks correspond to phase transitions.
- The onset temperature of a peak is typically taken as the transition temperature.
- The area under each peak is integrated to calculate the enthalpy of the transition (ΔH).^[10]

Powder X-ray Diffraction (PXRD)

PXRD is a non-destructive technique used to identify the crystalline phases of a solid material. Each crystalline solid produces a unique diffraction pattern, acting as a "fingerprint" for its structure.

Objective: To identify the different polymorphic forms of **1-tetradecanol** at various temperatures and confirm the phases observed in DSC.

Methodology:

- Sample Preparation: Finely grind the **1-tetradecanol** sample to a homogenous powder to ensure random orientation of the crystallites. Pack the powder into a sample holder.
- Instrument Setup:
 - Mount the sample holder in the diffractometer.
 - Configure the X-ray source (commonly Cu K α radiation) and detector.
 - For temperature-dependent studies, a non-ambient stage is used to heat or cool the sample to specific temperatures.
- Data Collection:
 - Scan the sample over a range of 2θ angles (e.g., 5° to 50°) while recording the intensity of the diffracted X-rays.
 - To study phase transitions, collect diffraction patterns at different temperatures. For example, collect a pattern below the first transition (e.g., 25°C), between transitions (e.g.,

35°C), and above the melting point (e.g., 45°C).

- Data Analysis:
 - The output is a diffractogram plotting intensity versus 2θ .
 - The positions and intensities of the diffraction peaks are used to identify the crystalline phase by comparing the pattern to known standards or by solving the crystal structure.
 - Changes in the diffraction pattern with temperature confirm solid-state phase transitions. The disappearance of peaks into a broad halo indicates melting into an amorphous liquid state.[9]

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References

- 1. 1-Tetradecanol | C₁₄H₃₀O | CID 8209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Tetradecanol - Wikipedia [en.wikipedia.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 1-Tetradecanol [chemeurope.com]
- 5. 1-Tetradecanol [webbook.nist.gov]
- 6. 1-Tetradecanol 112-72-1 | TCI AMERICA [tcichemicals.com]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- 8. Differential scanning calorimetry: An invaluable tool for a detailed thermodynamic characterization of macromolecules and their interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Polymorphic phase transitions in bulk triglyceride mixtures – LCPE [lcpe.uni-sofia.bg]
- 10. Polymorphism in early development: The account of MBQ-167 - PMC [pmc.ncbi.nlm.nih.gov]
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